

Preclinical Safety and Tolerability of 4D-175: Application Notes and Protocols

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Compound of Interest

Compound Name: OYYF-175

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Introduction

4D-175 is an investigational adeno-associated virus (AAV) based gene therapy designed for the treatment of geographic atrophy (GA) secondary to age-related macular degeneration (AMD). It is composed of a proprietary retinotropic AAV vector, R100, which encapsidates a codon-optimized transgene encoding a shortened, highly functional form of human complement factor H (sCFH).[1] The therapy is administered as a single intravitreal injection.[1]

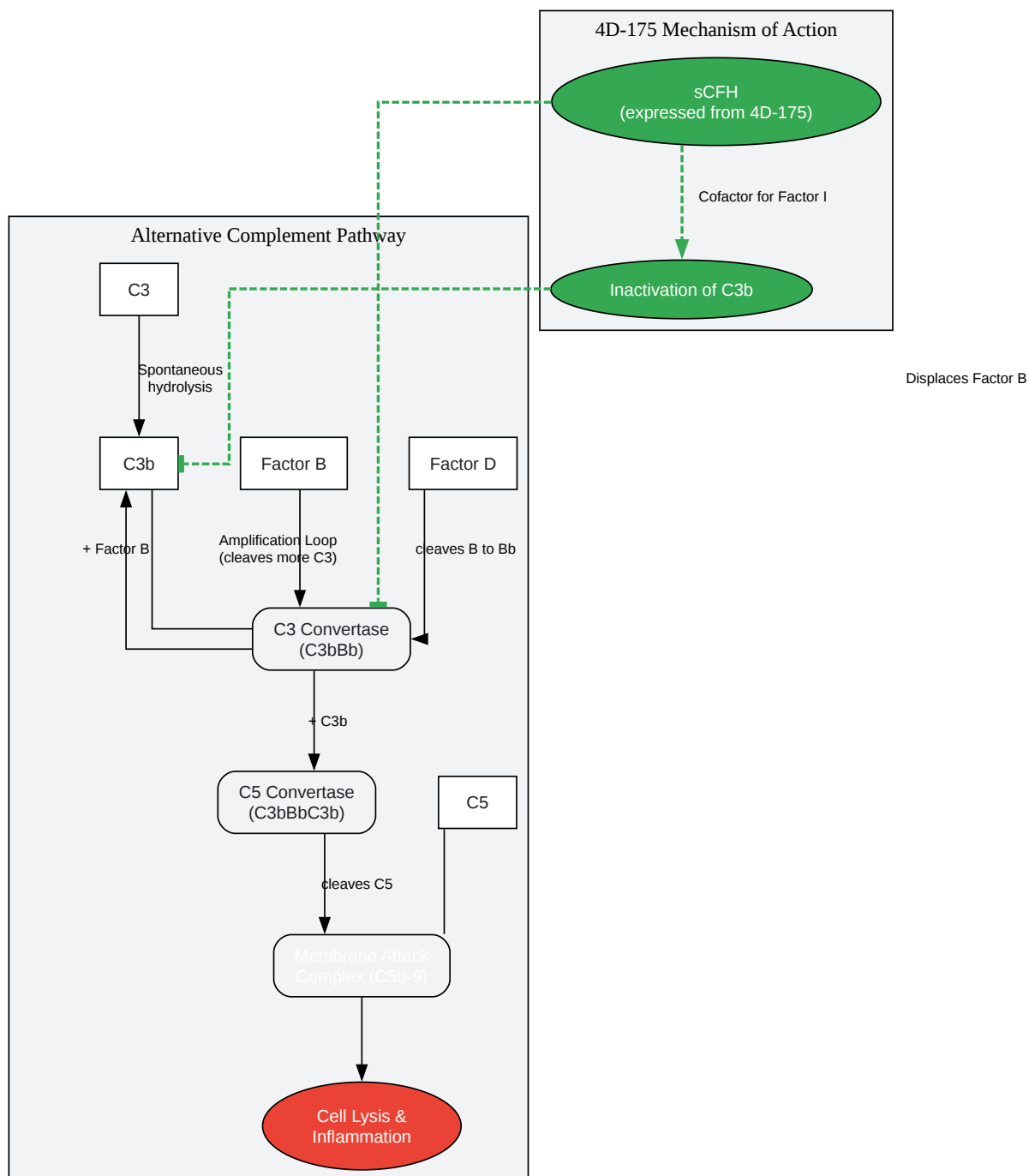
The underlying pathology of GA is strongly associated with the dysregulation of the alternative complement pathway.[2] 4D-175 is engineered to restore the natural regulation of this pathway within the retina. By facilitating the continuous expression of sCFH by retinal cells, 4D-175 aims to inhibit the chronic inflammation and subsequent retinal cell death that leads to the progressive vision loss characteristic of GA.[3][4]

Preclinical evaluation of 4D-175 has demonstrated dose-dependent expression of sCFH and a corresponding reduction in the formation of the membrane attack complex (MAC) in human retinal pigment epithelial (RPE) cells in vitro.[5] In vivo studies in non-human primates (NHPs)

have shown that intravitreal administration of 4D-175 is well-tolerated, with no significant ocular inflammation or toxicity observed.[5]

This document provides detailed protocols for key preclinical safety and tolerability studies for a product with the characteristics of 4D-175. These protocols are representative of the essential assessments required to support an Investigational New Drug (IND) application and the initiation of clinical trials, in line with FDA guidance for gene therapy products targeting retinal disorders.[6][7][8]

Signaling Pathway Targeted by 4D-175



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Caption: Mechanism of 4D-175 in regulating the alternative complement pathway.

Part 1: In Vitro Safety and Potency Assessment

Protocol: Transgene Expression and Functional Activity in Human RPE Cells

This protocol assesses the ability of 4D-175 to transduce human retinal pigment epithelial (RPE) cells, leading to the expression and secretion of functional sCFH protein that can protect the cells from complement-mediated damage.

Objective: To quantify sCFH expression and its functional effect in reducing Membrane Attack Complex (MAC) formation on RPE cells following 4D-175 transduction.

Materials:

- Human induced pluripotent stem cell (iPSC)-derived RPE cells (e.g., ARPE-19)
- Transwell inserts (0.4 μ m pore size)
- Cell culture medium (e.g., DMEM with 10% FBS)
- 4D-175 vector stock
- Normal Human Serum (NHS) as a source of complement proteins
- Zymosan A (to activate the alternative complement pathway)
- Human sCFH ELISA kit
- Anti-C5b-9 antibody for immunocytochemistry and flow cytometry
- Flow cytometer
- Fluorescence microscope

Experimental Workflow:

Caption: Workflow for in vitro assessment of 4D-175 potency.

Procedure:

- Cell Culture: Seed iPSC-derived RPE cells onto Transwell inserts and culture until a polarized monolayer is formed (approximately 4-6 weeks).
- Transduction: Replace the culture medium with fresh medium containing 4D-175 at various multiplicities of infection (MOI), for example, 0, 5×10^3 , 2×10^4 , and 5×10^4 vector genomes (vg) per cell.
- Incubation: Incubate the transduced cells for 7-10 days to allow for transgene expression and sCFH protein secretion.
- Complement Activation:
 - Serum-starve the cells for 24 hours.
 - Add fresh serum-free medium containing 10% Normal Human Serum (NHS) and 0.5 mg/mL zymosan to the culture medium.[\[5\]](#)
 - Incubate for 4-6 hours at 37°C.
- Endpoint Analysis:
 - sCFH Quantification: Collect the cell culture supernatant and quantify the concentration of secreted sCFH using a human CFH ELISA kit according to the manufacturer's instructions.
 - MAC Quantification by Flow Cytometry:
 - Gently detach the cells from the Transwell inserts.
 - Stain the cells with a fluorescently-labeled anti-C5b-9 antibody.
 - Analyze the percentage of MAC-positive cells using a flow cytometer.
 - MAC Visualization:
 - Fix the cells on the Transwell membrane.
 - Perform immunocytochemistry using an anti-C5b-9 antibody and a fluorescent secondary antibody.

- Visualize MAC deposition using a fluorescence microscope.

Data Presentation:

Table 1: In Vitro sCFH Expression and MAC Formation

4D-175 MOI (vg/cell)	Secreted sCFH (nM)	MAC-Positive Cells (%)
0 (No Virus Control)	< 0.1	85.2 ± 5.6
5 x 10 ³	45.8 ± 3.1	21.3 ± 2.9
2 x 10 ⁴	120.5 ± 9.8	8.7 ± 1.5

| 5 x 10⁴ | 215.3 ± 15.2 | 4.1 ± 0.9 |

Part 2: In Vivo Safety and Tolerability Assessment Protocol: Non-Human Primate (NHP) Ocular Tolerability and Biodistribution Study

This protocol describes a comprehensive study in non-human primates (NHPs) to evaluate the safety, tolerability, and biodistribution of 4D-175 following intravitreal administration. NHPs are selected due to the anatomical similarity of their eyes to human eyes.[\[6\]](#)[\[9\]](#)

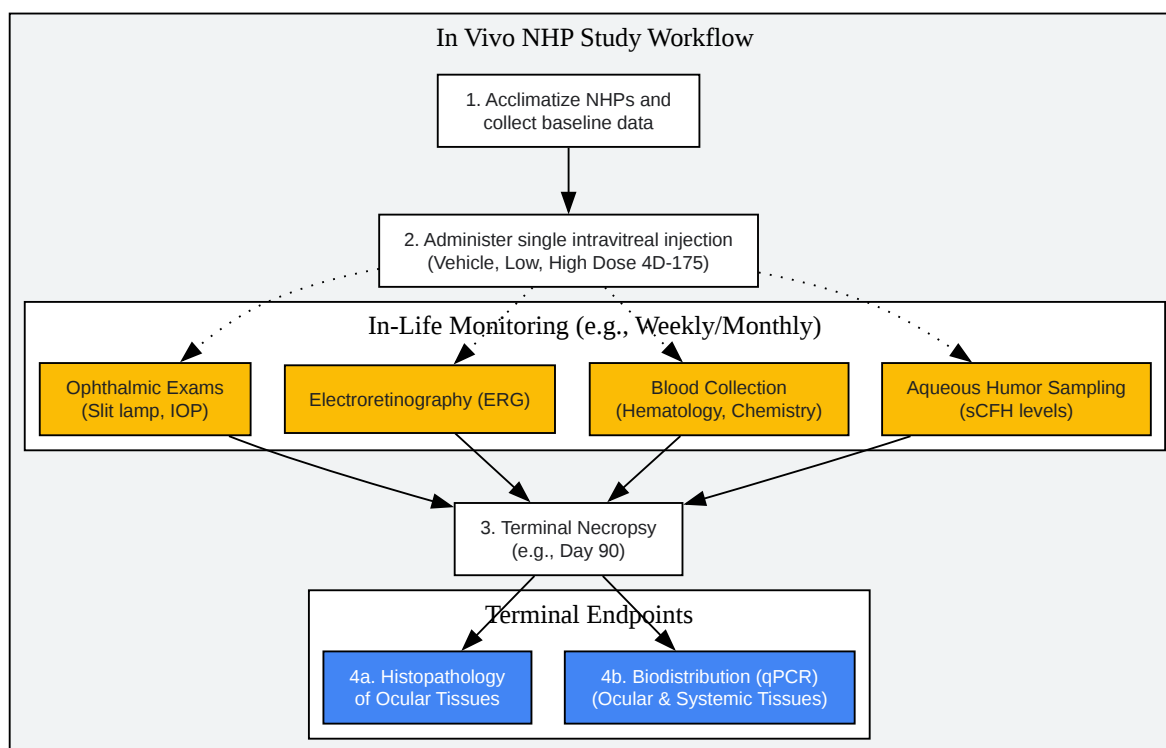
Objective: To determine the local and systemic safety profile and the vector biodistribution of 4D-175 after a single intravitreal injection in NHPs.

Materials:

- Cynomolgus monkeys (*Macaca fascicularis*)
- 4D-175 vector stock and vehicle control (formulation buffer)
- Clinical examination equipment (slit lamp, indirect ophthalmoscope, tonometer)
- Electroretinography (ERG) equipment
- Sterile surgical supplies for intravitreal injection

- Blood collection tubes (for serum chemistry and hematology)
- Tissue collection supplies for necropsy
- qPCR reagents for vector genome quantification

Experimental Workflow:



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Caption: Workflow for the in vivo NHP safety and tolerability study.

Procedure:

- Animal Groups and Dosing:
 - Assign animals to three groups (n=4-6 per group):
 - Group 1: Vehicle Control (intravitreal injection of formulation buffer)
 - Group 2: Low Dose 4D-175 (e.g., 3×10^{10} vg/eye)
 - Group 3: High Dose 4D-175 (e.g., 1×10^{11} vg/eye)
 - Administer a single 50 μ L intravitreal injection to one eye of each animal under anesthesia.
- In-Life Monitoring (up to 3-6 months):
 - Ophthalmic Examinations: Perform weekly, then monthly, examinations including slit lamp biomicroscopy, indirect ophthalmoscopy, and intraocular pressure (IOP) measurements. Score for signs of inflammation (e.g., cells, flare, vitreous haze).
 - Electroretinography (ERG): Conduct baseline and monthly ERG recordings to assess retinal function (a- and b-wave amplitudes and implicit times).
 - Clinical Pathology: Collect blood at baseline and regular intervals for standard hematology and serum chemistry analysis to monitor for systemic toxicity.
 - Transgene Expression: Where feasible, collect aqueous humor samples to measure sCFH protein levels by ELISA.
- Terminal Procedures (at study conclusion):
 - Necropsy: Perform a full necropsy, with special attention to the ocular structures.
 - Histopathology: Collect both eyes and a comprehensive set of systemic tissues. Process for histopathological examination by a board-certified veterinary pathologist.
 - Biodistribution: Collect ocular tissues (retina, RPE/choroid, vitreous, optic nerve) and key systemic tissues (e.g., liver, spleen, gonads, draining lymph nodes, brain). Extract genomic DNA and quantify the number of 4D-175 vector genomes per microgram of DNA using a validated qPCR assay.

Data Presentation:

Table 2: Summary of Ocular Findings in NHPs (Day 90)

Group	Dose (vg/eye)	Mean IOP Change (mmHg)	Ocular Inflammation Score (0-4)	ERG b-wave Amplitude (% of Baseline)
1 (Vehicle)	0	+0.5 ± 0.8	0.1 ± 0.2	98.5 ± 4.2
2 (Low Dose)	3 x 10 ¹⁰	+0.7 ± 1.1	0.3 ± 0.3	97.1 ± 5.5
3 (High Dose)	1 x 10 ¹¹	+0.9 ± 0.9	0.4 ± 0.4	96.8 ± 6.1

Inflammation scored on a standardized scale.

Table 3: 4D-175 Vector Biodistribution in NHPs (Day 90, Mean vg/μg DNA)

Tissue	Vehicle Control	Low Dose (3 x 10 ¹⁰ vg/eye)	High Dose (1 x 10 ¹¹ vg/eye)
Ocular Tissues (Injected Eye)			
Retina	< LLOQ	2.5 x 10 ⁴	8.1 x 10 ⁴
RPE/Choroid	< LLOQ	1.8 x 10 ⁴	5.9 x 10 ⁴
Optic Nerve	< LLOQ	1.2 x 10 ²	4.5 x 10 ²
Systemic Tissues			
Liver	< LLOQ	< LLOQ	25
Spleen	< LLOQ	< LLOQ	15
Gonads	< LLOQ	< LLOQ	< LLOQ

LLOQ = Lower Limit of Quantification

Conclusion

The protocols outlined in this document represent a foundational preclinical package for evaluating the safety and tolerability of 4D-175. The in vitro functional assay confirms the intended biological activity of the sCFH transgene, demonstrating its potential to counteract complement-mediated pathology in retinal cells. The in vivo NHP study provides critical safety data, assessing ocular health, retinal function, and systemic exposure following intraocular administration.[9][10][11] The expected results, as presented in the summary tables, would indicate that 4D-175 is locally active, well-tolerated at the proposed clinical dose range, and has a favorable safety profile with minimal systemic biodistribution, thereby supporting its advancement into clinical trials for the treatment of Geographic Atrophy.

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References

- 1. 4DMT Announces FDA Clearance of IND Application for 4D-175 Genetic Medicine for the Treatment of Geographic Atrophy | 4D Molecular Therapeutics [4dmt.gcs-web.com]
- 2. 4dmoleculartherapeutics.com [4dmoleculartherapeutics.com]
- 3. 4DMT acquires rights to sCFH as payload for 4D-175 for geographic atrophy | BioWorld [bioworld.com]
- 4. 4DMT Acquires Complement Pathway Inhibitor Payload for 4D-175 Product Candidate for Geographic Atrophy | 4D Molecular Therapeutics [ir.4dmoleculartherapeutics.com]
- 5. iovs.arvojournals.org [iovs.arvojournals.org]
- 6. FDA's Guideline on Human Gene Therapy for Retinal Disorders - Reviopharma [reviopharma.com]
- 7. fda.gov [fda.gov]
- 8. Human Gene Therapy for Retinal Disorders | FDA [fda.gov]
- 9. Adeno-associated virus (AAV)-based gene therapy products: What are toxicity studies in non-human primates showing us? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Preclinical safety evaluation of AAV2-sFLT01- a gene therapy for age-related macular degeneration - PubMed [pubmed.ncbi.nlm.nih.gov]

- 11. Preclinical Safety Evaluation of AAV2-sFLT01— A Gene Therapy for Age-related Macular Degeneration - PMC [pmc.ncbi.nlm.nih.gov]
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